

Synthesis and characterization of 3-Chloroethcathinone hydrochloride

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Compound of Interest

Compound Name: 3-Chloroethcathinone
(hydrochloride)

Cat. No.: B1163389

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Technical Application Note: Analytical Profiling and Characterization of 3-Chloroethcathinone (3-CEC) HCl

Part 1: Introduction & Chemical Identity

3-Chloroethcathinone (3-CEC) is a synthetic stimulant of the cathinone class, structurally defined as the N-ethyl analogue of 3-chloromethcathinone (3-CMC).[1] It is a positional isomer of 4-CEC and 2-CEC.[1] In forensic and pharmacological contexts, accurate characterization is critical due to the high structural similarity between these regioisomers, which often exhibit indistinguishable mass spectral fragmentation patterns but distinct pharmacological profiles.

This guide provides a comprehensive technical framework for the synthesis profiling (impurity analysis) and analytical characterization of 3-CEC hydrochloride.[1]

Chemical Data

- IUPAC Name: 1-(3-chlorophenyl)-2-(ethylamino)propan-1-one hydrochloride[1]
- Molecular Formula: C₁₁H₁₄ClNO[1] · HCl

- Molecular Weight: 211.69 g/mol (Freebase), 248.15 g/mol (HCl Salt)[1]
- CAS Number: 2446465-92-3 (HCl salt reference)[1]

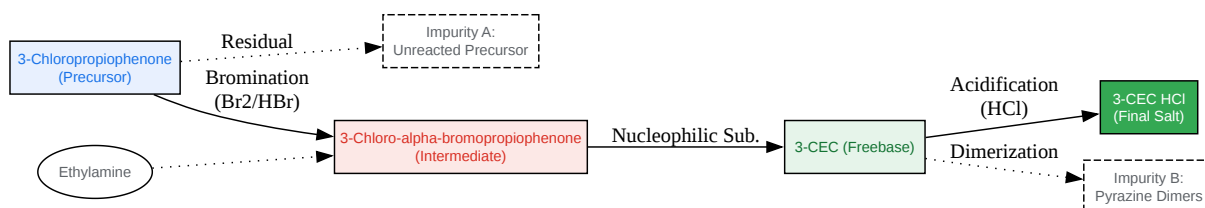
Part 2: Synthetic Route Profiling (Forensic Context)

Note: This section describes the chemical pathway to assist analysts in identifying route-specific impurities (by-products).[1] It is not a manufacturing recipe.

The presence of specific impurities in a sample allows forensic chemists to determine the synthetic method employed. The most common route for 3-CEC involves a two-step sequence starting from substituted propiophenones.[1]

Reaction Pathway & Impurity Logic

- Alpha-Halogenation: 3-Chloropropiophenone is brominated at the alpha position (typically using Br₂ or HBr/H₂O₂) to form 3-chloro- α -bromopropiophenone.[1]
 - Marker Impurity: Unreacted 3-chloropropiophenone (m/z 168/170).[1]
- Amination: The alpha-bromo intermediate undergoes nucleophilic substitution with ethylamine.[1]
 - Marker Impurity: Pyrazine dimers (formed by self-condensation of cathinone molecules in unstable conditions).[1]
 - Marker Impurity: 3-Chlorobenzoic acid (oxidative degradation product).[1]



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Figure 1: Synthetic pathway logic for impurity profiling.[1] Identification of 'Impurity A' confirms the propiophenone precursor.

Part 3: Application Protocols

Protocol A: Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To identify 3-CEC based on retention time and fragmentation pattern, distinguishing it from non-isomeric cathinones. Challenge: 3-CEC, 4-CEC, and 2-CEC share virtually identical mass spectra (Region Isomers).[1] GC-MS alone is insufficient for absolute isomer confirmation without retention time standards.[1]

Instrument Parameters:

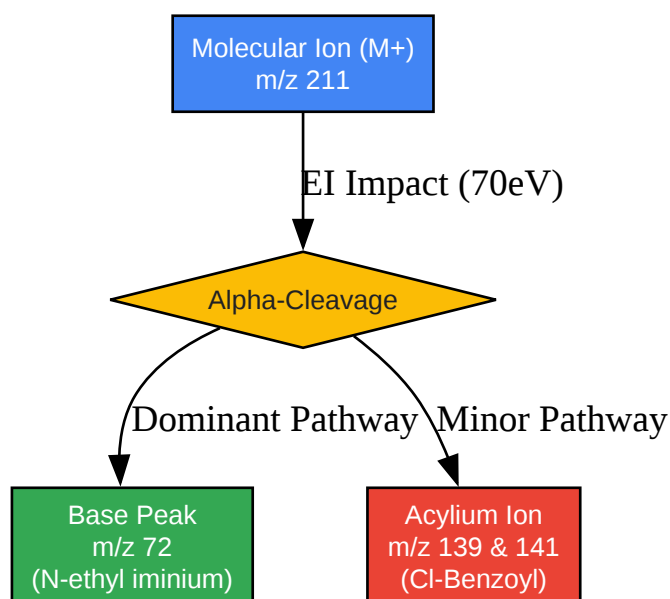
Parameter	Setting
Column	Rxi-5ms or HP-5MS (30 m × 0.25 mm, 0.25 µm film)
Carrier Gas	Helium @ 1.0 mL/min (Constant Flow)
Inlet Temp	250°C (Split 20:[1]1)
Oven Program	80°C (hold 1 min) → 15°C/min → 280°C (hold 5 min)
Transfer Line	280°C

| Ion Source | EI (70 eV), 230°C |[1]

Data Analysis (Fragmentation Logic):

- Immonium Ion (Base Peak): The dominant peak is m/z 72.[1]
 - Mechanism:[1][2][3][4] Alpha-cleavage of the C-C bond between the carbonyl and the alpha-carbon.[1]
 - Fragment: $[\text{CH}_3\text{-CH=NH-CH}_2\text{CH}_3]^+$ (N-ethyl iminium species).[1]

- Acylium Ion: A minor peak at m/z 139/141 (Chlorobenzoyl cation).[1]
 - Note: The ratio of 139:141 reflects the 3:1 natural abundance of Chlorine-35/37.[1]
- Molecular Ion: Weak or absent signal at m/z 211.[1]



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Figure 2: GC-MS Fragmentation Pathway.[1] The m/z 72 ion is diagnostic for the N-ethyl-alpha-methyl side chain.[1]

Protocol B: Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To unambiguously distinguish the 3-chloro (meta) isomer from the 4-chloro (para) isomer. Method: ^1H NMR in Deuterated Solvent.[1][5][6][7]

Sample Preparation:

- Dissolve ~10 mg of 3-CEC HCl in 0.7 mL of Deuterium Oxide (D_2O) or DMSO- d_6 .
- Filter if insoluble particulates remain.[1]

Spectral Interpretation (400 MHz, D_2O):

Chemical Shift (δ)	Multiplicity	Integration	Assignment	Structural Significance
7.90 - 8.10	Singlet/Multiplet	1H	Ar-H (H2)	Key Differentiator: The isolated proton between Cl and C=O is unique to the meta isomer.[1]
7.70 - 7.80	Doublet	1H	Ar-H (H4/H6)	Aromatic Ring
7.50 - 7.60	Triplet	1H	Ar-H (H5)	Aromatic Ring (Meta pattern)
5.10 - 5.20	Quartet	1H	Alpha-CH	Chiral center methine
3.10 - 3.30	Multiplet	2H	N-CH2-CH3	Ethyl methylene
1.55 - 1.65	Doublet	3H	Alpha-CH3	Methyl group
1.30 - 1.40	Triplet	3H	N-CH2-CH3	Ethyl methyl

Differentiation Logic:

- 4-CEC (Para): Shows a symmetric AA'BB' aromatic system (two distinct doublets integrating to 2H each).[1]
- 3-CEC (Meta): Shows an asymmetric ABCD or similar pattern (Singlet, Doublet, Doublet, Triplet).[1]

Protocol C: FTIR Spectroscopy (ATR)

Objective: Rapid screening of solid salt form.

Key Absorption Bands:

- 2400–3000 cm⁻¹: Broad ammonium band (N-H stretch), indicative of the HCl salt form.[1]

- 1680–1695 cm^{-1} : Strong Carbonyl ($\text{C}=\text{O}$) stretch.^[1] The frequency is lowered slightly due to conjugation with the aromatic ring.
- 1570–1600 cm^{-1} : Aromatic $\text{C}=\text{C}$ skeletal vibrations.^[1]
- 650–800 cm^{-1} : $\text{C}-\text{Cl}$ stretch and aromatic out-of-plane bending (specific to meta-substitution).

Part 4: Handling and Stability

- Hygroscopicity: Cathinone HCl salts are moderately hygroscopic.^[1] Store in a desiccator at -20°C for long-term reference standard stability.
- Freebase Instability: Do not store as a freebase oil; it is prone to oxidation and dimerization (formation of pyrazines), turning the sample yellow/brown.^[1]
- Solubility:
 - Soluble: Water, Methanol, Ethanol, DMSO.
 - Insoluble: Diethyl ether, Hexane (useful for washing away non-polar impurities during synthesis workup).^[1]

References

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